

Application of RU-SKI 43 in Studying Hedgehog Acyltransferase (Hhat) Function

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Compound of Interest

Compound Name: *RU-Ski 43*

Cat. No.: *B1139381*

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Introduction

Hedgehog acyltransferase (Hhat) is a crucial enzyme in the Hedgehog (Hh) signaling pathway, responsible for the N-terminal palmitoylation of Hedgehog proteins, such as Sonic Hedgehog (Shh).^{[1][2]} This lipid modification is essential for the proper signaling activity of Hh proteins, which play a vital role in embryonic development, tissue homeostasis, and stem cell maintenance.^{[1][3]} Dysregulation of the Hh pathway is implicated in various cancers, making Hhat a compelling therapeutic target.^{[1][4]} **RU-SKI 43** is a small molecule inhibitor of Hhat that has been instrumental in elucidating the enzyme's function and its role in Hh signaling.^{[5][6]} This document provides detailed application notes and protocols for utilizing **RU-SKI 43** as a chemical probe to study Hhat function.

While **RU-SKI 43** is a valuable tool, it is important to note that some studies have reported off-target effects and cytotoxicity, particularly at higher concentrations.^[7] Therefore, careful dose-response studies and the use of appropriate controls, such as the inactive analogue C-2 or the more selective inhibitor RUSKI-201, are recommended to ensure that the observed effects are specifically due to Hhat inhibition.^{[5][7]}

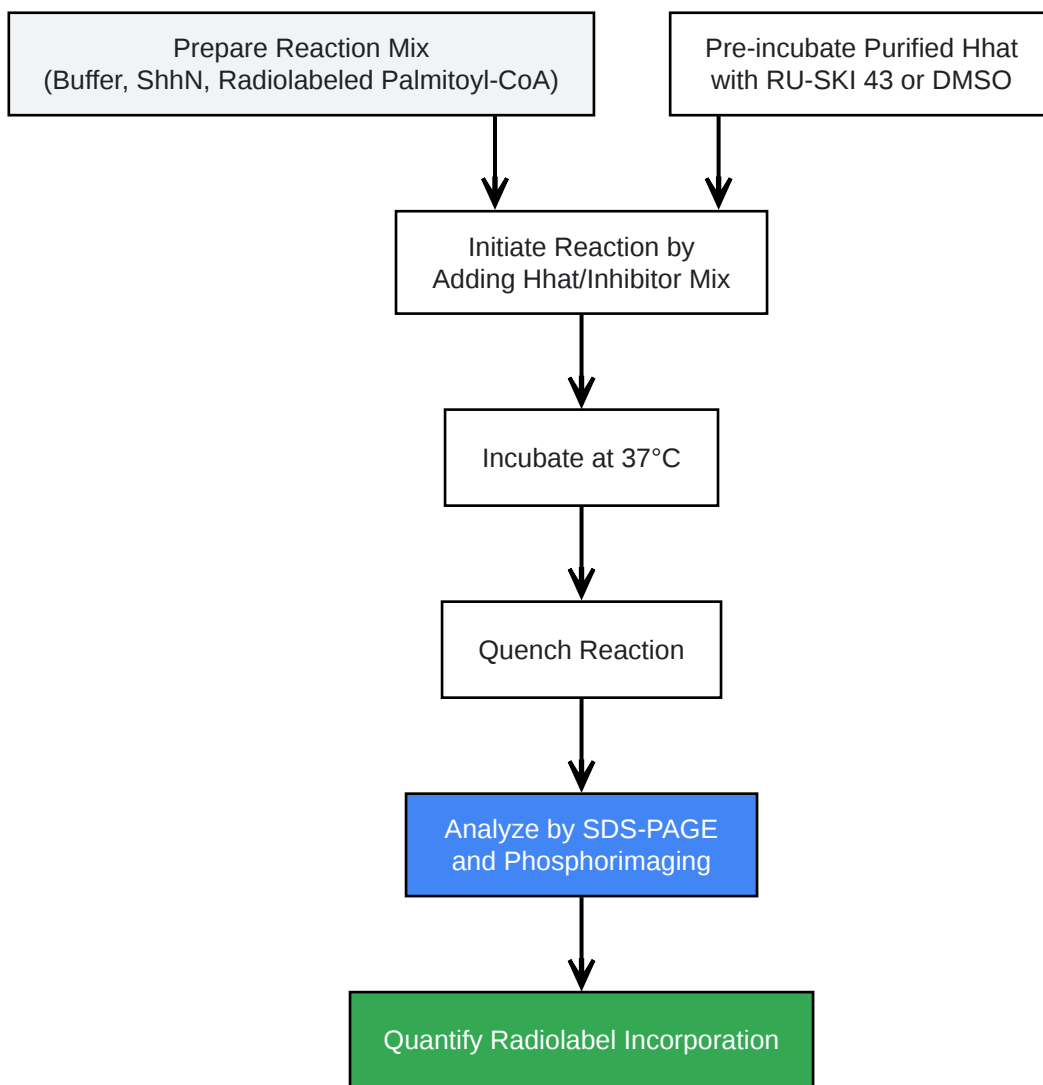
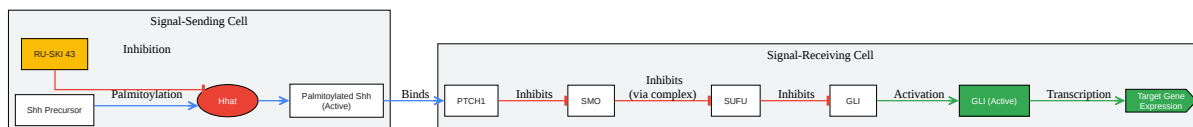
Data Presentation

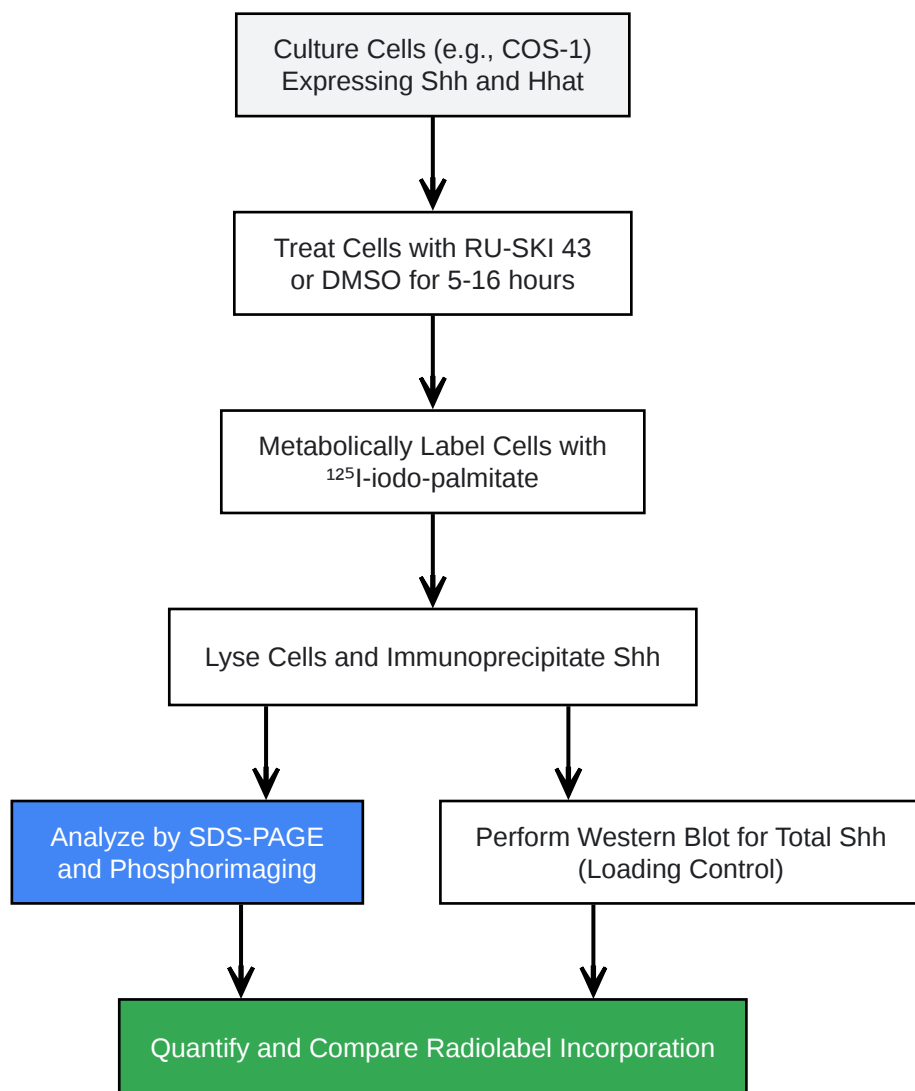
Quantitative Data for RU-SKI 43

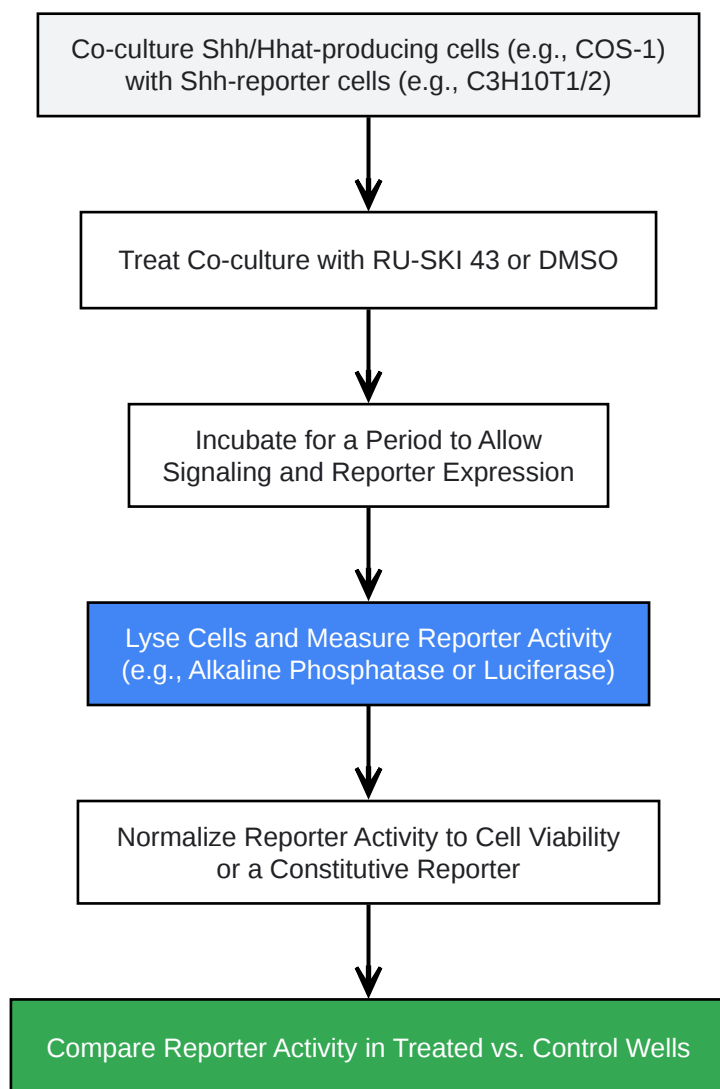
Parameter	Value	Substrate(s)	Assay Type	Reference
IC ₅₀	850 nM	Purified Hhat	In vitro enzyme assay	[8]
K _i (vs. Shh)	7.4 μM	Shh	In vitro enzyme assay	[5][8]
K _i (vs. ¹²⁵ I-iodo-palmitoyl-CoA)	6.9 μM	¹²⁵ I-iodo-palmitoyl-CoA	In vitro enzyme assay	[5][8]
Inhibition of Shh Palmitoylation in Cells	Dose-dependent	COS-1 cells expressing Shh and Hhat	Cellular metabolic labeling	[5]
Inhibition of Paracrine Shh Signaling	Effective at 10 μM	Co-culture of Shh-producing and reporter cells	Cellular reporter assay	[5]

Signaling Pathway Diagram

The following diagram illustrates the canonical Hedgehog signaling pathway and the point of intervention by **RU-SKI 43**.







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